

4-Epidoxycycline: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	4-Epidoxycycline	
Cat. No.:	B15603433	Get Quote

An in-depth examination of **4-epidoxycycline** as a critical impurity standard in the manufacturing and quality control of doxycycline-based pharmaceuticals.

Introduction

Doxycycline, a broad-spectrum tetracycline antibiotic, is a cornerstone in the treatment of a wide array of bacterial infections. Its manufacturing and formulation, however, are accompanied by the inevitable formation of impurities, which can impact its safety and efficacy. Among these, **4-epidoxycycline** stands out as a significant degradation product and a specified impurity in major pharmacopeias, including the United States Pharmacopeia (USP) and the European Pharmacopoeia (EP).[1][2][3] This technical guide provides a comprehensive overview of **4-epidoxycycline**, its formation, analytical quantification, regulatory specifications, and biological significance, tailored for researchers, scientists, and drug development professionals.

Chemical Properties and Formation Pathway

4-Epidoxycycline is a stereoisomer of doxycycline, differing in the configuration at the C-4 position of the tetracycline ring structure. This epimerization is a reversible process that can occur under various conditions such as heat, humidity, and exposure to acidic or basic environments.[4][5] The formation of **4-epidoxycycline** is a critical parameter to monitor during



the manufacturing process and throughout the shelf-life of doxycycline products to ensure their quality and stability.[4][6]

Table 1: Chemical and Physical Properties of Doxycycline and 4-Epidoxycycline

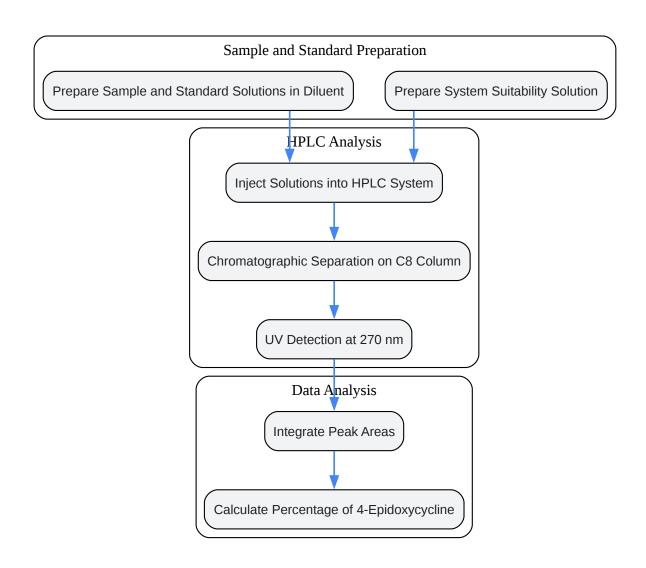
Property	Doxycycline	4-Epidoxycycline
	(4S,4aR,5S,5aR,6R,12aS)-4-	(4R,4aR,5S,5aR,6R,12aS)-4-
	(Dimethylamino)-1,4,4a,5,5a,6,	(Dimethylamino)-1,4,4a,5,5a,6,
II IDAC Nama	11,12a-octahydro-	11,12a-octahydro-
IUPAC Name	3,5,10,12,12a-pentahydroxy-6-	3,5,10,12,12a-pentahydroxy-6-
	methyl-1,11-dioxo-2-	methyl-1,11-dioxo-2-
	naphthacenecarboxamide	naphthacenecarboxamide[7]
CAS Number	564-25-0	6543-77-7[6][8]
Molecular Formula	C22H24N2O8	C22H24N2O8[6]
Molecular Weight	444.44 g/mol	444.44 g/mol [6]
	-	Doxycycline EP Impurity C[1]
Synonyms		[7]

The epimerization process represents a key degradation pathway for doxycycline. Understanding the kinetics and influencing factors of this transformation is crucial for developing stable formulations and appropriate storage conditions.

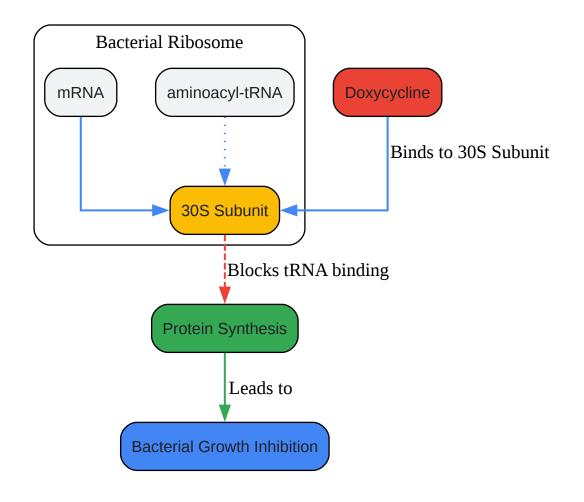


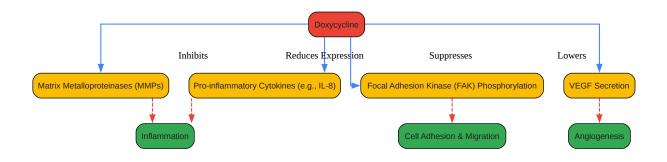
Epimerization (Heat, pH, Humidity)











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- To cite this document: BenchChem. [4-Epidoxycycline: A Comprehensive Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF].
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